

Solubility of Wsf1-IN-1 in DMSO and other organic solvents

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Compound of Interest

Compound Name: Wsf1-IN-1

Cat. No.: B8134357

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Application Notes and Protocols: Wsf1-IN-1

Audience: Researchers, scientists, and drug development professionals.

Introduction

Wsf1-IN-1 is a potent and orally active inhibitor of the Wolfram syndrome 1 (WFS1) protein.^[1] The WFS1 protein is an endoplasmic reticulum (ER) resident transmembrane protein crucial for maintaining ER homeostasis and cellular survival.^{[2][3][4]} Mutations in the WFS1 gene are the primary cause of Wolfram syndrome, a rare autosomal recessive disorder characterized by juvenile-onset diabetes mellitus, optic atrophy, and neurodegeneration.^{[5][6]} WFS1 protein dysfunction leads to chronic ER stress, which is implicated in various pathologies including diabetes and neurodegenerative diseases.^[4] **Wsf1-IN-1** serves as a critical tool for studying the physiological and pathological roles of the WFS1 protein.

Data Presentation: Solubility of Wsf1-IN-1

The solubility of **Wsf1-IN-1** in various solvents is a critical parameter for its effective use in in vitro and in vivo studies. The following table summarizes the available solubility data.

| Solvent/Solvent System | Concentration (mg/mL) | Molar Concentration (mM) | Remarks |
|---|-----------------------|--------------------------|--|
| Dimethyl Sulfoxide (DMSO) | ≥ 2.5 (in 10% DMSO) | ≥ 5.60 (in 10% DMSO) | A stock solution of 10 mM in 100% DMSO is also commercially available. [1] |
| 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | ≥ 2.5 | ≥ 5.60 | Results in a clear solution. [1] |
| 10% DMSO, 90% Corn Oil | ≥ 2.5 | ≥ 5.60 | Results in a clear solution. [1] |

Experimental Protocols

Protocol 1: Preparation of a 10 mM Wsf1-IN-1 Stock Solution in DMSO

Materials:

- **Wsf1-IN-1** (solid)
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh the required amount of **Wsf1-IN-1** solid in a sterile microcentrifuge tube. The molecular weight of **Wsf1-IN-1** is approximately 446.45 g/mol . To prepare 1 mL of a 10 mM stock solution, use 4.46 mg of **Wsf1-IN-1**.

- Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube. For a 10 mM stock, add 1 mL of DMSO to 4.46 mg of **Wsf1-IN-1**.
- Vortex the solution thoroughly for 1-2 minutes to facilitate dissolution.
- If precipitation or phase separation is observed, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Protocol 2: Preparation of Wsf1-IN-1 for In Vivo Administration (Aqueous Formulation)

Materials:

- 10 mM **Wsf1-IN-1** stock solution in DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure: This protocol is for the preparation of a 1 mL working solution.[\[1\]](#)

- In a sterile tube, add 400 µL of PEG300.
- To the PEG300, add 100 µL of the 10 mM **Wsf1-IN-1** stock solution in DMSO. Mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until a clear solution is formed.

- Add 450 μ L of saline to bring the final volume to 1 mL. Mix thoroughly.
- The final concentration of **Wsf1-IN-1** will be 1 mM in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. The final solution should be clear.

Protocol 3: Preparation of Wsf1-IN-1 for In Vivo Administration (Oil-based Formulation)

Materials:

- 10 mM **Wsf1-IN-1** stock solution in DMSO
- Corn Oil
- Sterile tubes

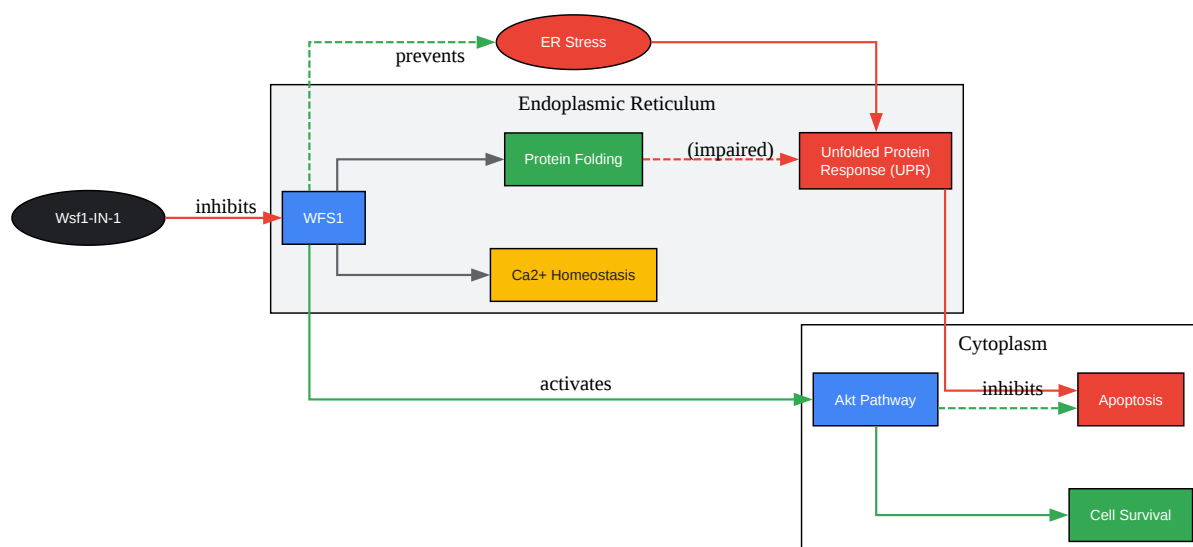
Procedure: This protocol is for the preparation of a 1 mL working solution.[\[1\]](#)

- In a sterile tube, add 900 μ L of corn oil.
- To the corn oil, add 100 μ L of the 10 mM **Wsf1-IN-1** stock solution in DMSO.
- Mix thoroughly until a clear solution is obtained.
- The final concentration of **Wsf1-IN-1** will be 1 mM in a vehicle of 10% DMSO and 90% Corn Oil.

Mandatory Visualizations

WFS1 Signaling Pathway

The WFS1 protein is integral to the maintenance of endoplasmic reticulum (ER) homeostasis. Its dysfunction leads to ER stress and activation of the unfolded protein response (UPR), which can ultimately trigger apoptosis. WFS1 is also involved in regulating calcium homeostasis and has been shown to influence the Akt signaling pathway. **Wsf1-IN-1**, by inhibiting WFS1, can be used to study these pathways.

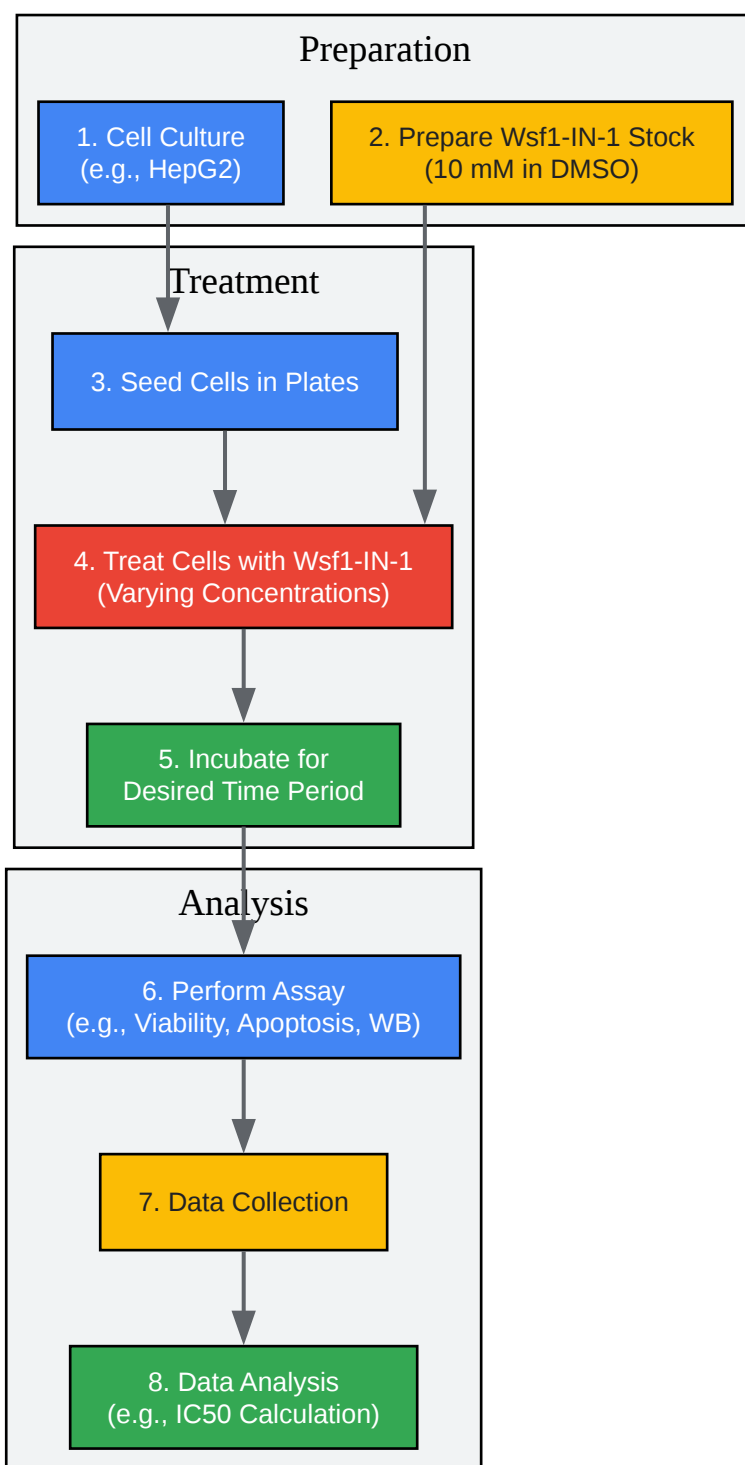


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Caption: Simplified WFS1 signaling pathway and the inhibitory action of **Wsf1-IN-1**.

Experimental Workflow: Cell-Based Assay Using Wsf1-IN-1

This diagram outlines a general workflow for utilizing **Wsf1-IN-1** in a cell-based assay to investigate its effects on a specific cellular process.



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